

# Diethyl Pimelate: A Versatile Intermediate in Chemical Research

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

**Diethyl pimelate**, also known as diethyl heptanedioate, is a diester of pimelic acid with the chemical formula C11H20O4.[1][2][3][4][5][6][7] This colorless to light yellow liquid serves as a crucial building block and versatile intermediate in various fields of chemical research and product development.[8][9][10] Its utility stems from the presence of two reactive ester functional groups, which allow for a wide range of chemical transformations. This guide provides a comprehensive overview of the research applications of **diethyl pimelate**, supported by quantitative data, experimental protocols, and process visualizations.

## **Core Research Applications**

**Diethyl pimelate**'s primary applications in research are centered on its role as a precursor in organic synthesis, its use in the fragrance industry, and its potential in polymer and materials science.

### **Organic Synthesis Intermediate**

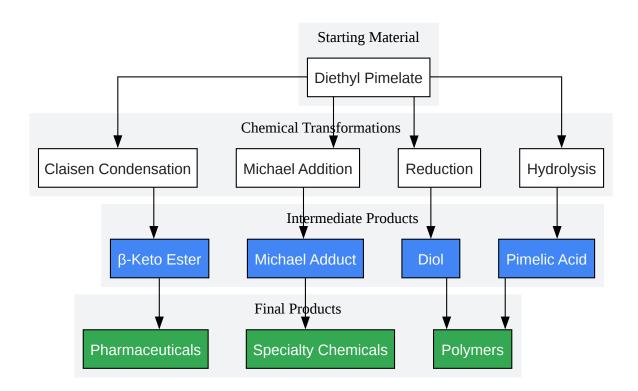
The most significant application of **diethyl pimelate** is as an intermediate in advanced organic synthesis. Its bifunctional nature makes it an excellent starting material for constructing more complex molecules, including pharmaceuticals and other specialty chemicals.[10] The two ester groups provide versatile reaction sites for a variety of chemical transformations.

Key reactions involving diethyl pimelate include:



- Claisen Condensations: This reaction is fundamental for forming carbon-carbon bonds.
  Diethyl pimelate can undergo intramolecular Claisen condensation to form cyclic β-keto esters, which are valuable precursors for the synthesis of cyclic compounds.
- Michael Additions: The enolate of diethyl pimelate can act as a nucleophile in Michael additions, enabling the formation of new carbon-carbon bonds.
- Reductions: The ester groups can be reduced to alcohols, providing access to diols which are themselves important synthetic intermediates.
- Chain Extensions and Cyclizations: The reactivity of the ester groups allows for chain extension and the formation of various cyclic structures.

A generalized workflow for the utilization of **diethyl pimelate** in organic synthesis is depicted below.



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Caption: Synthetic pathways originating from **Diethyl Pimelate**.

#### **Fragrance and Cosmetic Industry**

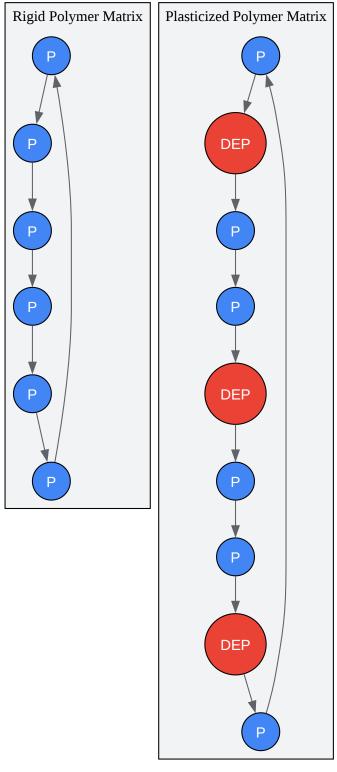
**Diethyl pimelate** is utilized as a fragrance ingredient in cosmetics, soaps, and detergents.[8] It imparts a fruity and floral aroma to personal care products such as perfumes and lotions.[8] In this context, its mechanism of action is the slow release of its characteristic scent, enhancing the sensory experience for the consumer.[8]

## **Polymer and Materials Science**

Although less common than its use in organic synthesis, **diethyl pimelate** has been investigated for its potential as a plasticizer. Plasticizers are additives that increase the flexibility and durability of materials, particularly plastics. While diethyl phthalate is a more commonly cited plasticizer, the principles of plasticization apply to similar ester compounds.[11] The introduction of a plasticizer like **diethyl pimelate** into a polymer matrix can overcome brittleness.[12]

The diagram below illustrates the mechanism of plasticization.





P = Polymer Chain DEP = Diethyl Pimelate

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Caption: Diethyl pimelate (DEP) molecules increasing the space between polymer chains.



### **Potential Biological Activity**

Some studies have suggested that **diethyl pimelate** may possess antimicrobial and antioxidant properties, although this appears to be a less explored area of research.[8] Further investigation is required to validate these potential applications and elucidate the mechanisms of action.

## **Quantitative Data Summary**

The physical and chemical properties of **diethyl pimelate** are well-documented and crucial for its application in research and manufacturing.

Property	Value	Reference(s)
CAS Number	2050-20-6	[1][2][3][4][5][6][8]
Molecular Formula	C11H20O4	[1][2][4][5][6][13]
Molecular Weight	216.27 - 216.28 g/mol	[2][4][5][6]
Appearance	Colorless to light yellow liquid	[1][3][8][9][10]
Boiling Point	267.6 °C at 760 mmHg; 149 °C at 18 mmHg	[1][3][14]
Melting Point	-24 °C	[1][14]
Density	0.996 g/cm <sup>3</sup>	[1]
Refractive Index	n20/D 1.430	[1][3]
Flash Point	117.4 °C	[1]
Solubility	Soluble in organic solvents; slightly soluble in water (1.97 g/L)	[1][8]
Purity (Commercial)	>97.0% (GC)	[3][4][6][9][10]

## **Experimental Protocols**



While specific protocols for the direct use of **diethyl pimelate** are often proprietary or specific to a larger synthetic scheme, related procedures from open literature provide insight into its reactivity. The following is a modified procedure for the synthesis of diethyl  $\beta$ -ketopimelate, a derivative of **diethyl pimelate**, which illustrates common laboratory techniques for handling such compounds.

## Synthesis of Diethyl β-Ketopimelate

This two-step procedure involves the initial formation of diethyl  $\alpha$ -acetyl- $\beta$ -ketopimelate, followed by its conversion to diethyl  $\beta$ -ketopimelate.

Part A: Synthesis of Diethyl  $\alpha$ -acetyl- $\beta$ -ketopimelate[15]

- Preparation of Sodium Ethoxide: In a 2 L three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, place 11.5 g (0.5 g atom) of finely powdered sodium in 500 mL of dry ether.
- Addition of Ethyl Acetoacetate: Cool the flask in an ice bath and slowly add a solution of 65.0 g (0.5 mole) of freshly distilled ethyl acetoacetate in 150 mL of dry ether from the dropping funnel with stirring over 30-40 minutes.
- Overnight Stirring: Allow the mixture to stir overnight at room temperature.
- Addition of Acyl Chloride: Cool the mixture in an ice bath and add 89.0 g (0.5 mole) of γcarbethoxybutyryl chloride in 200 mL of dry ether gradually over 1 hour.
- Reaction and Reflux: Stir the reaction mixture overnight at room temperature, then gently reflux for 30 minutes.
- Workup: Cool the mixture in an ice bath and cautiously add a cold solution of 20 mL of concentrated sulfuric acid in 300 mL of water with vigorous stirring until two clear layers form.
- Extraction: Separate the ethereal layer and extract the aqueous layer once with 100 mL of ether.
- Washing and Drying: Combine the organic layers, wash once with water, and dry over anhydrous sodium sulfate.







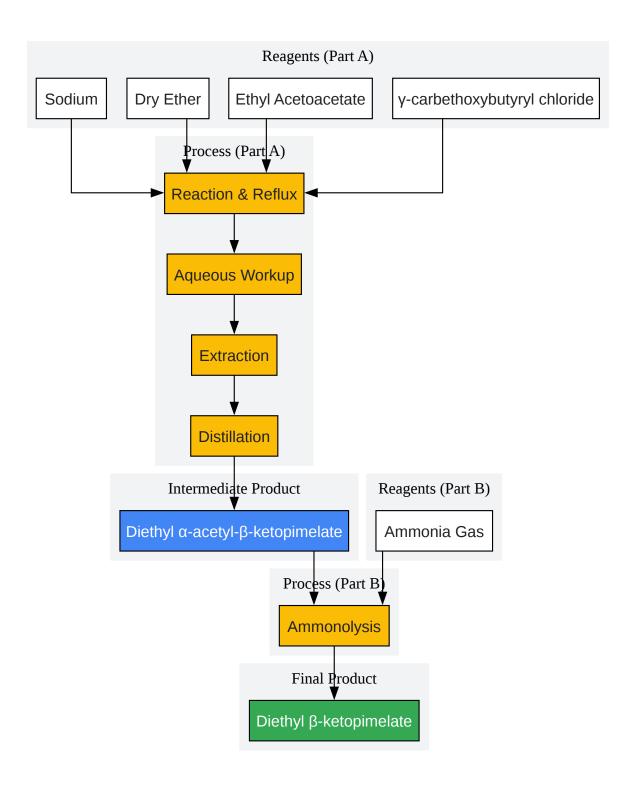
• Solvent Removal and Distillation: Remove the solvent by heating on a water bath. Distill the residual liquid under reduced pressure, collecting the fraction boiling at 142–147°C/0.4 mm. The expected yield is 84–91 g (61–66%).

Part B: Synthesis of Diethyl β-ketopimelate[15]

- Ammonia Treatment: In a 250 mL distillation flask, place a solution of 50 g (0.18 mole) of diethyl α-acetyl-β-ketopimelate in 75 mL of dry ether. Cool the solution in an ice-salt bath and pass a slow stream of ammonia gas through it.
- Further steps for conversion and purification would follow, typically involving hydrolysis and decarboxylation to yield the final product.

The following diagram outlines the workflow for the synthesis of diethyl  $\beta$ -ketopimelate.





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Caption: Experimental workflow for the synthesis of Diethyl  $\beta$ -ketopimelate.



In summary, **diethyl pimelate** is a highly valuable and versatile chemical intermediate. Its primary application lies in organic synthesis, where its bifunctional nature is exploited to build complex molecular architectures for the pharmaceutical and specialty chemical industries. While it also finds use in the fragrance sector and has potential in polymer science, its role as a synthetic building block remains its most critical contribution to chemical research.

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